

# physical and chemical properties of ethyltriphenylphosphonium chloride

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## Compound of Interest

Compound Name: *ETHYLTRIPHENYLPHOSPHONIUM CHLORIDE*

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## An In-depth Technical Guide to Ethyltriphenylphosphonium Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **ethyltriphenylphosphonium chloride**, a versatile quaternary phosphonium salt. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data and methodologies to support laboratory work and advance scientific understanding.

## Physical Properties

**Ethyltriphenylphosphonium chloride** is a white to off-white crystalline solid at room temperature.<sup>[1][2][3]</sup> It is known to be hygroscopic and sensitive to light, necessitating storage under an inert atmosphere in a cool, dark place.<sup>[1][3][4]</sup>

Table 1: Quantitative Physical Properties of **Ethyltriphenylphosphonium Chloride**

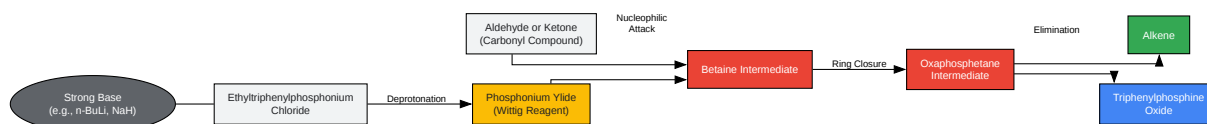
Property	Value	References
Molecular Formula	C <sub>20</sub> H <sub>20</sub> ClP	[1][2][5]
Molecular Weight	326.80 g/mol	[1][3][6]
CAS Number	896-33-3	[1][2][5]
Melting Point	241-245 °C	[2][3][7]
Decomposition Temperature	>240 °C	[5]
Appearance	White to almost white powder/crystal	[1][2][3]
Solubility	Soluble in methanol, water, and alcohol.[2][3][8][9]	
Purity	Typically ≥ 98.0% (HPLC, Titration)	[1][2][3]

## Chemical Properties and Reactivity

**Ethyltriphenylphosphonium chloride** is a stable compound under recommended storage conditions but is incompatible with strong oxidizing agents.[4] Hazardous decomposition products upon thermal degradation include carbon monoxide, carbon dioxide, oxides of phosphorus, and hydrogen chloride gas.[4]

This phosphonium salt is a key reagent in organic synthesis, most notably in the Wittig reaction to produce alkenes from aldehydes and ketones. It serves as a precursor to the corresponding phosphonium ylide. The compound also finds application as a phase transfer catalyst, facilitating reactions between reactants in immiscible phases.[2][10][11]

The Wittig reaction is a cornerstone of synthetic organic chemistry for the formation of carbon-carbon double bonds. The reaction involves the treatment of an aldehyde or ketone with a phosphorus ylide, also known as a Wittig reagent. **Ethyltriphenylphosphonium chloride** is a common precursor for the ethylidene ylide.



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Caption: The Wittig reaction pathway using an ethyltriphenylphosphonium salt.

## Experimental Protocols

A common method for the preparation of **ethyltriphenylphosphonium chloride** involves the reaction of triphenylphosphine with ethyl chloride.[12] The following protocol is based on a patented synthesis method.[12][13]

Materials:

- Triphenylphosphine
- Ethyl chloride
- Acetone (or other suitable organic solvent like acetonitrile)[12]
- Pressure reactor
- Centrifuge
- Drying oven

Procedure:

- Charge the pressure reactor with 1 molar equivalent of triphenylphosphine and 10 molar equivalents of acetone.[13]
- Seal the reactor and add 1.5 molar equivalents of ethyl chloride.[13]

- Heat the reactor to 150 °C, allowing the pressure to increase to approximately 12 kg/cm<sup>2</sup>.  
[13]
- Maintain these conditions with stirring for 40 hours.[13]
- After the reaction is complete, cool the reactor to room temperature and slowly vent to atmospheric pressure.[13]
- Centrifuge the resulting slurry to separate the solid product from the solvent.[12]
- Wash the solid product with fresh solvent.
- Dry the purified solid in an oven at 105 °C for 18 hours to yield **ethyltriphenylphosphonium chloride**. [13] Recrystallization from a solvent like acetonitrile can be performed for higher purity.[12]

Note: This protocol is a summary and should be adapted with appropriate safety precautions and laboratory techniques.

The purity of **ethyltriphenylphosphonium chloride** is often assessed by HPLC.[1][2][3]

Typical HPLC Conditions (Illustrative Example):

- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm)
- Mobile Phase: A gradient of acetonitrile and water (containing a buffer such as phosphate or an ion-pairing agent).
- Flow Rate: 1.0 mL/min
- Detection: UV at a wavelength of approximately 254 nm.
- Injection Volume: 10 µL
- Standard Preparation: A standard solution of **ethyltriphenylphosphonium chloride** of known concentration is prepared in the mobile phase.

- **Sample Preparation:** The sample is accurately weighed and dissolved in the mobile phase to a known concentration.
- **Analysis:** The purity is determined by comparing the peak area of the analyte in the sample to that of the standard.

## Spectroscopic Data

Spectroscopic data is crucial for the structural confirmation of **ethyltriphenylphosphonium chloride**.

Table 2: Spectroscopic Data for **Ethyltriphenylphosphonium Chloride**

Technique	Data Reference
$^1\text{H}$ NMR	Available in spectral databases. <a href="#">[14]</a>
$^{13}\text{C}$ NMR	Available in spectral databases. <a href="#">[15]</a>
$^{31}\text{P}$ NMR	Available in spectral databases. <a href="#">[6]</a> <a href="#">[16]</a>
Mass Spectrometry	The parent ion, ethyl(triphenyl)phosphonium, has a monoisotopic mass of 291.130262636 Da. <a href="#">[15]</a>

Note: Specific chemical shifts and coupling constants can be found in the referenced spectral databases.

## Safety and Handling

**Ethyltriphenylphosphonium chloride** is harmful if swallowed or in contact with skin.[\[4\]](#)[\[5\]](#) It causes skin and serious eye irritation.[\[6\]](#)

Handling Recommendations:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[4\]](#)
- Work in a well-ventilated area or under a fume hood.

- Avoid breathing dust.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a dry and well-ventilated place.[8]
- Keep away from incompatible materials such as strong oxidizing agents.[4]
- Protect from moisture and light.[1][4]

This guide provides foundational knowledge on **ethyltriphenylphosphonium chloride**. For specific applications and advanced research, consulting the primary literature and safety data sheets is highly recommended.

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- To cite this document: BenchChem. [physical and chemical properties of ethyltriphenylphosphonium chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1333397#physical-and-chemical-properties-of-ethyltriphenylphosphonium-chloride]

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